

crystal structure of $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ complex

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Compound of Interest

Compound Name: $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$

Cat. No.: B16072542

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An in-depth guide to the crystal structure of the $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ complex for researchers, scientists, and drug development professionals. This document provides a comprehensive overview of the compound's crystallographic data, a detailed experimental protocol for its synthesis, and a visualization of its molecular structure.

Introduction

The coordination complex $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$, where dtbbpy is 4,4'-di-tert-butyl-2,2'-bipyridine, is a significant compound in the field of catalysis. Its well-defined structure and stability make it a valuable precatalyst in various chemical transformations. Understanding its crystal structure is paramount for elucidating reaction mechanisms and designing more efficient catalytic systems. This guide presents the detailed crystal structure of this complex, based on X-ray crystallographic analysis.

Crystal Structure Analysis

The crystal structure of $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ has been determined by single-crystal X-ray diffraction. The nickel(II) ion is in a distorted octahedral coordination environment. The two nitrogen atoms of the dtbbpy ligand and two oxygen atoms from two water molecules occupy

the equatorial positions, while two additional water molecules are coordinated in the axial positions. The chloride ions act as counterions and are not directly bonded to the nickel center.

Crystallographic Data

The crystallographic data for **[Ni(dtbbpy)(H₂O)₄]Cl₂** is summarized in the following table. This data was obtained from the supporting information of a publication in ACS Catalysis.

Parameter	Value
Chemical Formula	C ₁₈ H ₃₂ Cl ₂ N ₂ NiO ₄
Formula Weight	470.06 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /n
a (Å)	10.396(3)
b (Å)	13.596(4)
c (Å)	16.011(5)
α (°)	90
β (°)	96.654(5)
γ (°)	90
Volume (Å ³)	2250.9(11)
Z	4
Density (calculated) (g/cm ³)	1.387
Absorption Coefficient (mm ⁻¹)	1.253
F(000)	992

Selected Bond Lengths and Angles

Key bond lengths and angles around the nickel center are provided below to illustrate the coordination geometry.

Bond	Length (Å)	Angle	Angle (°)
Ni(1)-N(1)	2.079(3)	N(1)-Ni(1)-N(2)	77.53(12)
Ni(1)-N(2)	2.083(3)	O(1)-Ni(1)-O(2)	90.34(12)
Ni(1)-O(1)	2.094(3)	O(3)-Ni(1)-O(4)	178.05(13)
Ni(1)-O(2)	2.100(3)	N(1)-Ni(1)-O(1)	170.18(12)
Ni(1)-O(3)	2.071(3)	N(1)-Ni(1)-O(2)	93.30(12)
Ni(1)-O(4)	2.069(3)	N(2)-Ni(1)-O(1)	93.47(12)
N(2)-Ni(1)-O(2)	170.81(12)		
N(1)-Ni(1)-O(3)	89.26(12)		
N(1)-Ni(1)-O(4)	92.42(12)		
N(2)-Ni(1)-O(3)	90.96(12)		
N(2)-Ni(1)-O(4)	88.02(12)		
O(1)-Ni(1)-O(3)	89.39(12)		
O(1)-Ni(1)-O(4)	89.10(12)		
O(2)-Ni(1)-O(3)	90.07(12)		
O(2)-Ni(1)-O(4)	89.47(12)		

Experimental Protocols

Synthesis of [Ni(dtbbpy)(H₂O)₄]Cl₂

The synthesis of the title complex is a straightforward procedure.^[1]

Materials:

- Nickel(II) chloride hexahydrate (NiCl₂·6H₂O)
- 4,4'-Di-tert-butyl-2,2'-bipyridine (dtbbpy)

- Ethanol

Procedure:

- In a round-bottom flask, dissolve one equivalent of $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ in a minimal amount of ethanol.
- In a separate flask, dissolve one equivalent of dtbbpy in ethanol.
- Add the dtbbpy solution dropwise to the nickel chloride solution while stirring.
- A precipitate will form upon addition.
- Continue stirring the mixture at room temperature for a few hours.
- Collect the solid product by vacuum filtration.
- Wash the solid with a small amount of cold ethanol and then with diethyl ether.
- Dry the product under vacuum to yield $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ as a crystalline solid.

Single-Crystal X-ray Diffraction

Instrumentation:

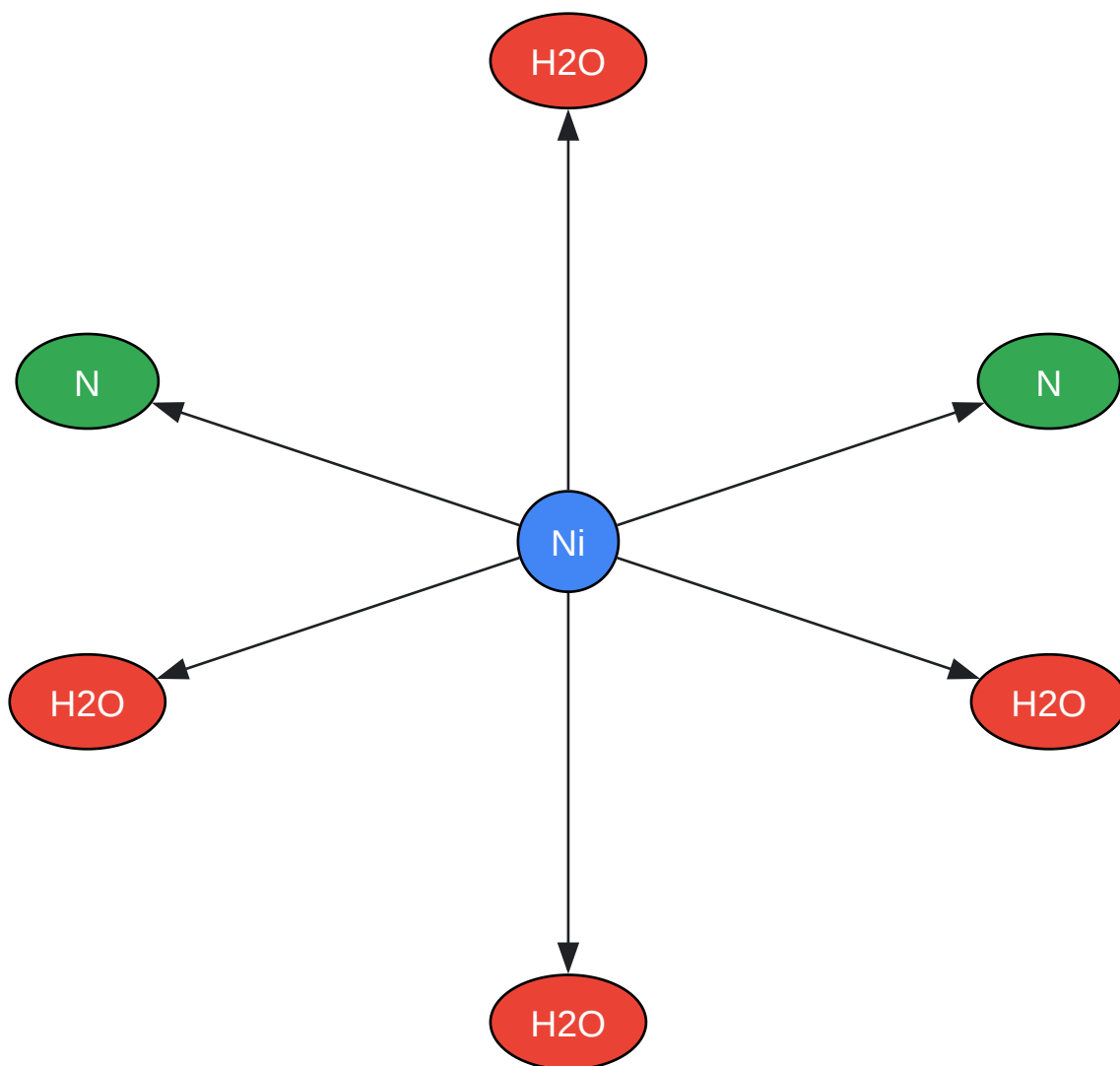
- A suitable single-crystal X-ray diffractometer equipped with a CCD detector and a graphite-monochromated $\text{Mo K}\alpha$ radiation source ($\lambda = 0.71073 \text{ \AA}$).

Procedure:

- A suitable single crystal of the complex is selected and mounted on a goniometer head.
- Data collection is performed at a controlled temperature, typically 100-293 K.
- The structure is solved by direct methods and refined by full-matrix least-squares on F^2 .
- All non-hydrogen atoms are refined anisotropically.
- Hydrogen atoms are placed in calculated positions and refined using a riding model.

Visualization of the Molecular Structure

The coordination environment of the Nickel(II) ion in **[Ni(dtbbpy)(H₂O)₄]Cl₂** is depicted in the following diagram.



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Coordination of Ni(II) in the complex.

Conclusion

This technical guide provides a detailed overview of the crystal structure of **[Ni(dtbbpy)(H₂O)₄]Cl₂**. The presented crystallographic data, bond lengths, and angles offer valuable insights into the geometry of the complex. The detailed experimental protocols for its synthesis

and characterization serve as a practical resource for researchers in the field. This information is crucial for understanding the reactivity of this important nickel catalyst and for the rational design of new catalytic systems for applications in organic synthesis and drug development.

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References

- 1. pubs.acs.org [pubs.acs.org]
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